

Petromurin C: A Technical Guide to its Discovery, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Petromurin C*

Cat. No.: *B8070036*

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Abstract

Petromurin C, a bis-indolyl benzenoid secondary metabolite, has garnered significant interest within the scientific community for its potent cytotoxic and anti-cancer properties, particularly against acute myeloid leukemia (AML). This technical guide provides a comprehensive overview of the discovery and isolation of **Petromurin C** from the marine sponge-associated fungus *Aspergillus candidus* KUFA0062. It details the experimental protocols for fungal fermentation, compound extraction, and purification, and presents its structural and biological data in a clear, structured format. Furthermore, this document illustrates the key signaling pathways implicated in its mechanism of action and provides detailed methodologies for the crucial experiments that have defined its bioactivity profile.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. Fungi, particularly those from unique ecological niches such as the marine environment, are prolific producers of a diverse array of bioactive secondary metabolites. *Aspergillus candidus*, a fungus known for producing various bioactive compounds, has been identified as a source of **Petromurin C**. Specifically, the strain KUFA0062, isolated from the marine sponge *Epipolasis* sp., has been a key organism for obtaining this compound[1][2][3]. **Petromurin C** was identified as a bis-indolyl benzenoid and has demonstrated significant cytotoxic effects across a range of cancer cell lines[1][4]. More recent and in-depth studies have highlighted its potential

as a therapeutic agent for FLT3-ITD-positive Acute Myeloid Leukemia (AML), where it induces protective autophagy and apoptosis[3][5][6]. This guide serves as a technical resource, consolidating the available data on the discovery, isolation, and biological characterization of **Petromurin C**.

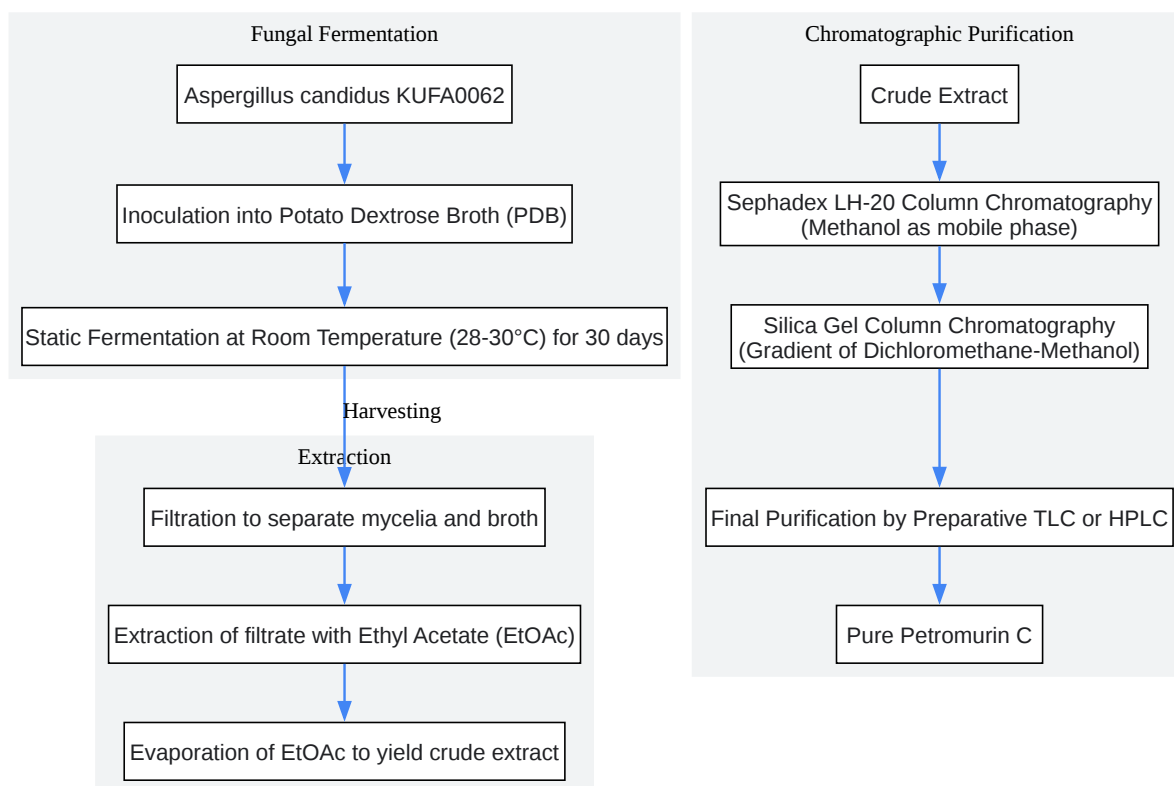
Discovery and Isolation from *Aspergillus candidus* KUFA0062

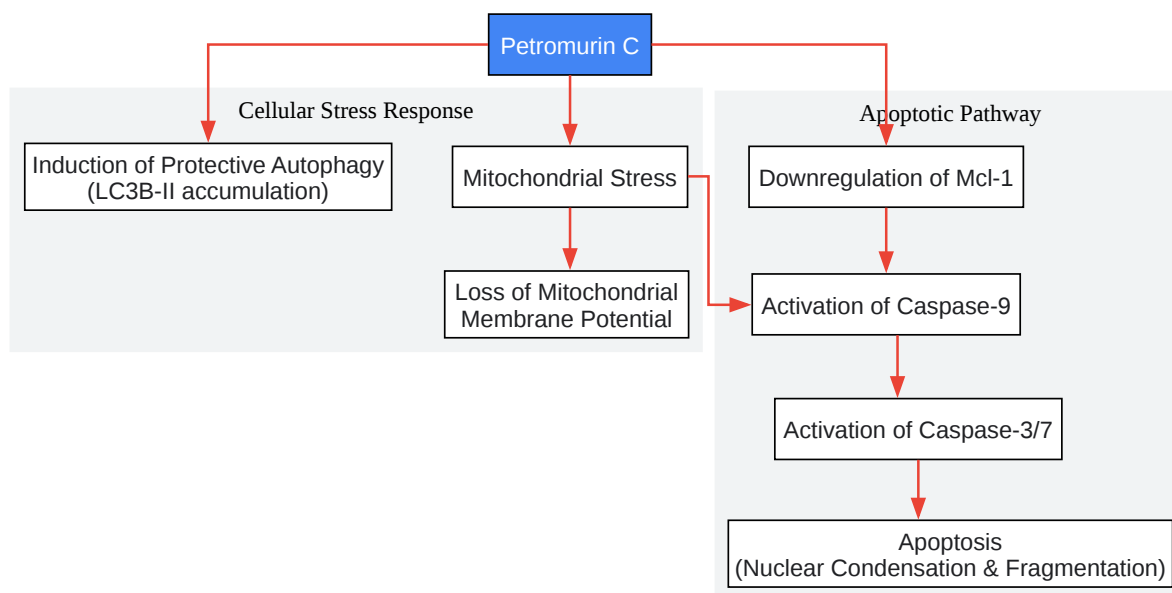
The isolation of **Petromurin C** from *Aspergillus candidus* KUFA0062 involves a multi-step process encompassing fungal fermentation, extraction of the secondary metabolites, and subsequent chromatographic purification.

Fungal Strain

- Organism: *Aspergillus candidus*[1][2][3]
- Strain: KUFA0062[1][2][3]
- Source: Isolated from the marine sponge *Epipolasis* sp. collected from a coral reef at Similan Island National Park, Phang-Nga province, Southern Thailand[1][7].

Experimental Workflow for Isolation





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